

The Ilicicolin Family: A Technical Guide to Their Antifungal Activity and Therapeutic Potential

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Compound of Interest

Compound Name: *Ilicicolin F*

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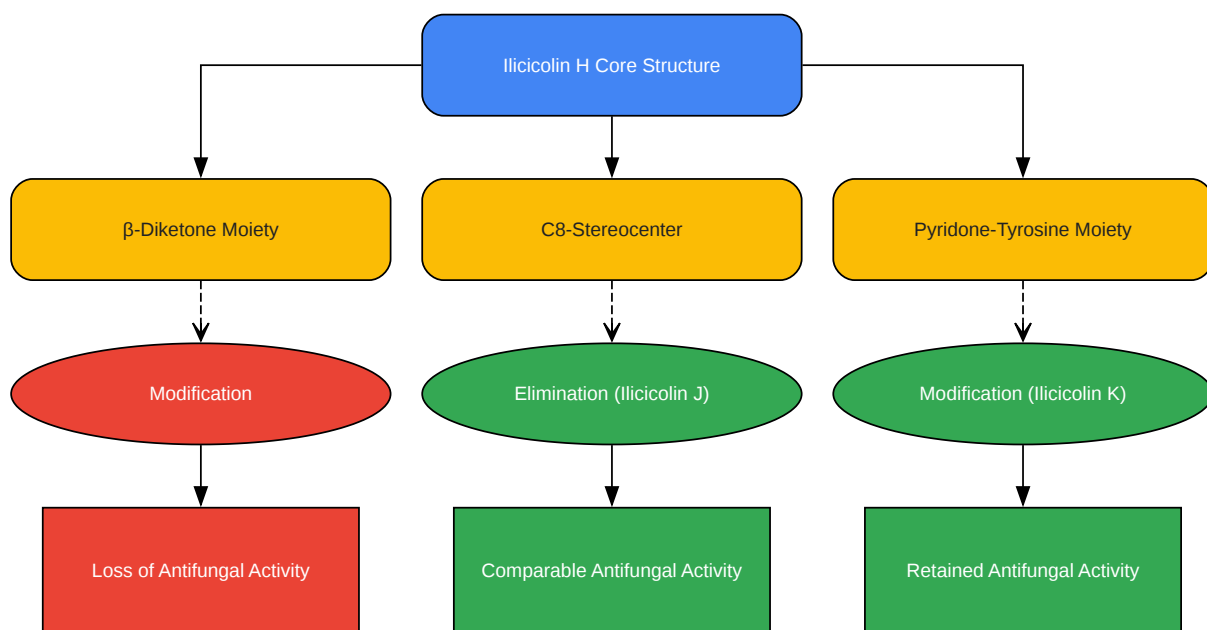
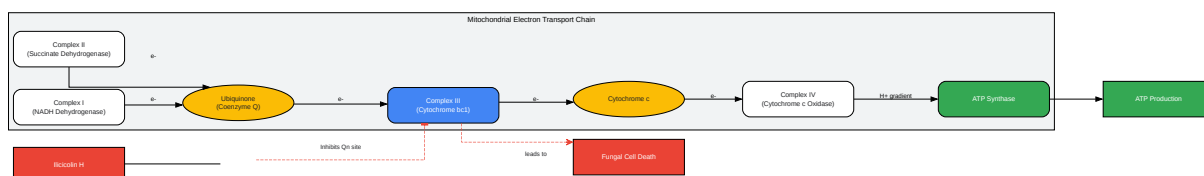
Introduction

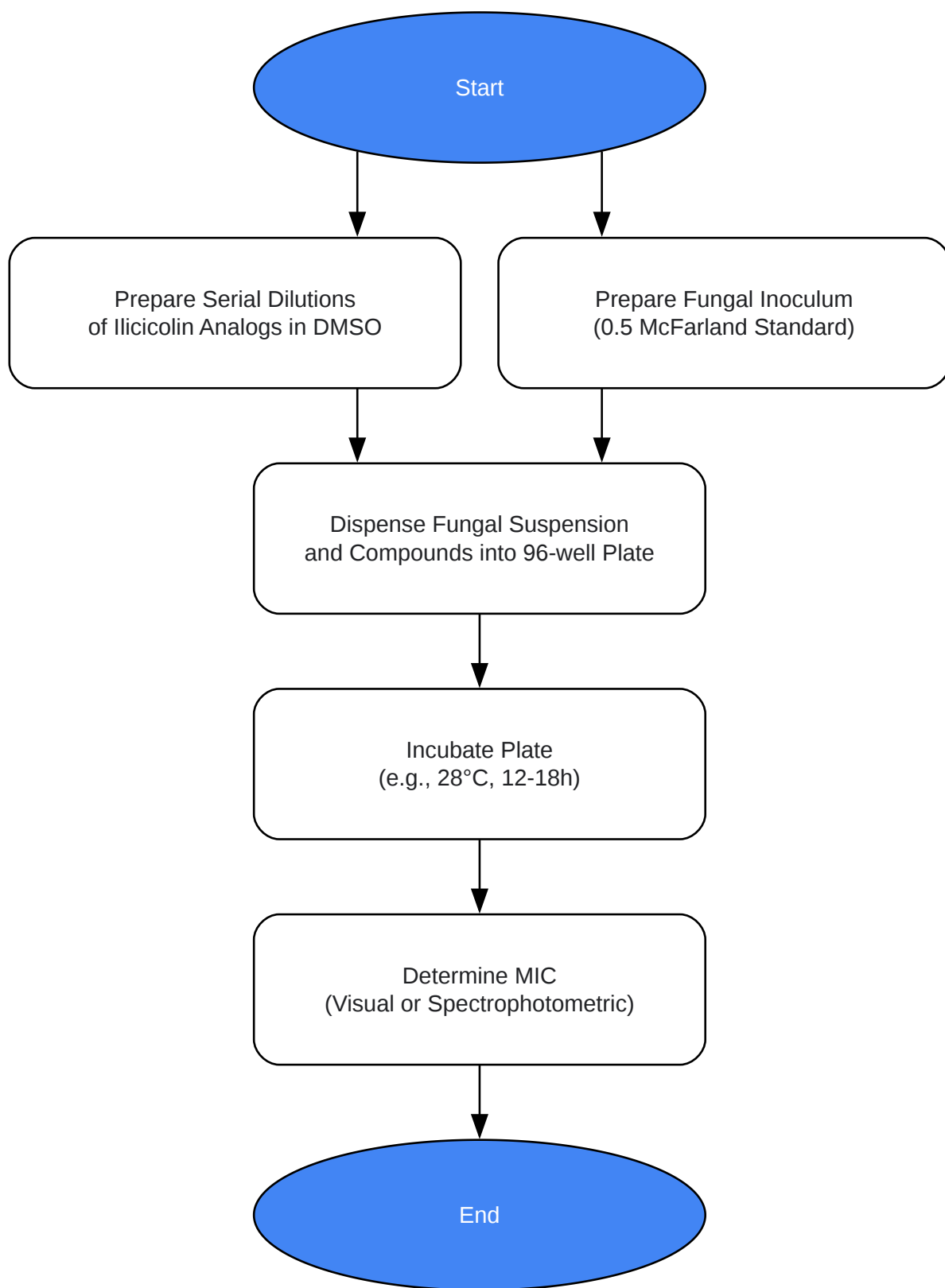
The ilicicolins are a class of structurally related natural products derived from fungi, such as *Cylindrocladium iliciola* and *Gliocadium roseum*.^[1] This technical guide provides an in-depth overview of the biological activities of the **ilicicolin** family, with a primary focus on the most extensively studied analog, Ilicicolin H. While data on other analogs such as Ilicicolin C, F, J, and K is limited, this document consolidates the available information to present a comprehensive resource on this promising class of antifungal agents. Ilicicolins exhibit a potent and broad-spectrum antifungal activity, making them a subject of significant interest for the development of novel therapeutics.^{[2][3]}

Mechanism of Action: Inhibition of Mitochondrial Respiration

The primary molecular target of the **ilicicolin** family is the mitochondrial cytochrome bc₁ complex, also known as Complex III of the electron transport chain.^{[1][2]} Ilicicolin H specifically binds to the Q_n (quinone reduction) site of this complex. This binding action effectively halts the electron transfer process, leading to an inhibition of mitochondrial respiration and, consequently, fungal cell death. This targeted mechanism of action is distinct from that of major existing classes of antifungal drugs, presenting a valuable avenue for combating drug-resistant fungal strains.

Signaling Pathway Diagram





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Address: 3281 E Guasti Rd

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